

Proper Disposal of 1,2,3-Tribromobenzene: A Safety and Operational Guide

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Compound of Interest

Compound Name: 1,2,3-Tribromobenzene

Cat. No.: B042115

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For researchers, scientists, and drug development professionals, the meticulous management of chemical waste is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the proper disposal of **1,2,3-Tribromobenzene**, a halogenated aromatic compound. Adherence to these protocols is essential to mitigate risks and maintain a safe research environment.

Immediate Safety and Handling Precautions:

Before initiating any disposal procedures, it is crucial to handle **1,2,3-Tribromobenzene** with appropriate safety measures. This compound is known to cause skin, eye, and respiratory irritation.^{[1][2]} Always operate in a well-ventilated area or within a certified chemical fume hood.^{[1][3][4]} Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat, must be worn at all times to prevent exposure.^{[2][4]}

Quantitative Data and Hazard Profile

The following table summarizes key physical and chemical properties and hazard classifications for **1,2,3-Tribromobenzene**, which inform its proper handling and disposal.

Property	Value	Source
Chemical Formula	C ₆ H ₃ Br ₃	PubChem
CAS Number	608-21-9	PubChem
Physical State	Solid	Sigma-Aldrich
Melting Point	85-88 °C	Sigma-Aldrich
Boiling Point	276 °C	Sigma-Aldrich
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H413: May cause long lasting harmful effects to aquatic life	[2]
Disposal Code	P501: Dispose of contents/container to an approved waste disposal plant	[1][5]

Experimental Protocol for Waste Disposal

The proper disposal of **1,2,3-Tribromobenzene** waste involves segregation, containment, and transfer. The following protocol outlines the necessary steps for laboratory personnel.

Materials:

- Designated and labeled "Halogenated Organic Waste" container (must be chemically compatible, e.g., polyethylene)[6][7][8]
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Chemical fume hood
- Spill kit with inert absorbent material (e.g., sand, vermiculite)[1]

- Hazardous waste labels/tags provided by your institution's Environmental Health and Safety (EHS) department

Procedure:

- Waste Segregation:
 - Identify the waste containing **1,2,3-Tribromobenzene**. As a brominated compound, it is classified as a halogenated organic waste.[\[4\]](#)[\[6\]](#)[\[8\]](#)
 - Crucially, do not mix halogenated organic waste with non-halogenated organic waste.[\[6\]](#)[\[8\]](#)
The disposal methods and costs for these waste streams are significantly different.[\[6\]](#)[\[9\]](#)
- Waste Collection:
 - All handling of open containers of **1,2,3-Tribromobenzene** waste must be conducted within a chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[6\]](#)
 - Carefully transfer the waste into the designated "Halogenated Organic Waste" container. Avoid splashing.
 - Ensure the waste container is not filled beyond 90% capacity to allow for vapor expansion.
- Container Management:
 - Keep the waste container tightly sealed when not in use.[\[1\]](#)[\[6\]](#)[\[10\]](#)
 - Properly label the container with a hazardous waste tag as soon as the first drop of waste is added.[\[6\]](#) The label must clearly identify the contents, including "**1,2,3-Tribromobenzene**," and list all other components and their approximate percentages.[\[8\]](#)
[\[10\]](#)
 - Store the sealed container in a designated satellite accumulation area within the laboratory. This area should be away from incompatible materials and in secondary containment to catch any potential leaks.[\[6\]](#)[\[7\]](#)
- Disposal of Empty Containers:

- Empty containers that previously held **1,2,3-Tribromobenzene** are also considered hazardous waste.
- These containers must be triple-rinsed with a suitable solvent. The rinsate from the first rinse must be collected and disposed of as halogenated organic waste.^{[10][11]} For highly toxic chemicals, the first three rinses must be collected.^[10]
- After rinsing and air-drying, obliterate or remove the original label.^[11] The container can then be disposed of according to institutional guidelines for clean glassware or plastic.
- Request for Pickup:
 - Once the waste container is full, complete the hazardous waste tag and submit a waste pickup request to your institution's EHS department.^{[10][12]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **1,2,3-Tribromobenzene**.

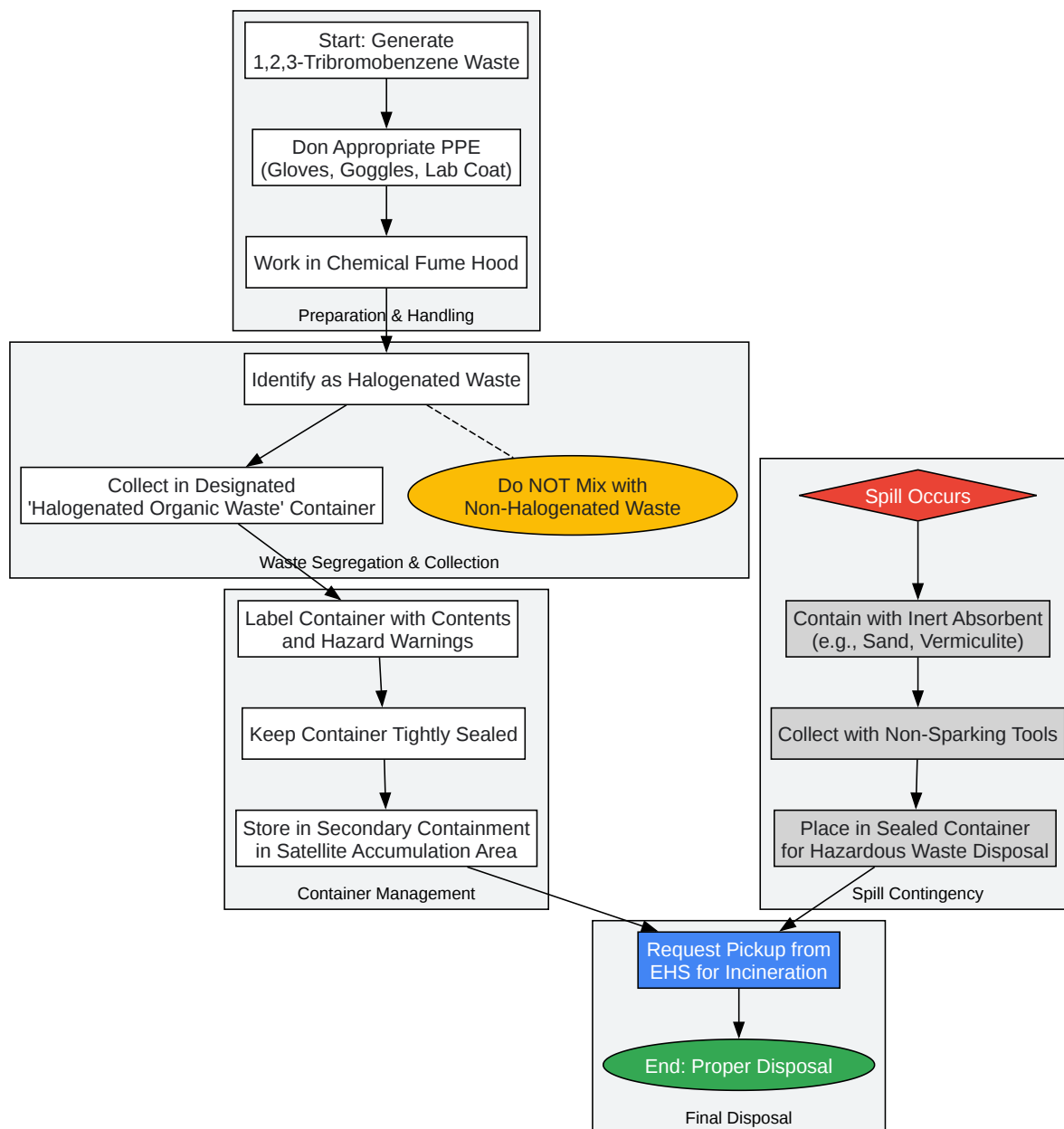


Figure 1. Disposal Workflow for 1,2,3-Tribromobenzene

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **1,2,3-Tribromobenzene**.

Spill Management

In the event of a spill, evacuate the immediate area and ensure proper ventilation.[13] Remove all sources of ignition.[1] Contain the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[1][3] Use non-sparking tools to sweep up the absorbed material and place it into a suitable, sealed container for disposal as hazardous waste.[1] Do not allow the chemical to enter the environment or drains.[1] Contaminated clothing should be removed and washed before reuse.[1]

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